

OL-135 storage conditions and shelf life

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Compound of Interest

Compound Name: OL-135

Cat. No.: B1677196

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OL-135 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the storage, handling, and use of the FAAH inhibitor, **OL-135**.

Frequently Asked Questions (FAQs)

Q1: How should powdered **OL-135** be stored?

A1: Powdered **OL-135** should be stored at -80°C for optimal stability.[\[1\]](#)

Q2: What is the recommended solvent for reconstituting **OL-135**?

A2: For in vivo studies, **OL-135** can be dissolved in a vehicle consisting of a 1:1:18 ratio of ethanol, cremophor, and saline.

Q3: What is the shelf life of **OL-135**?

A3: While a specific shelf life is not definitively stated in the provided information, storing the powdered form at -80°C is the recommended condition for maintaining its integrity.[\[1\]](#) For reconstituted solutions, it is best practice to prepare them fresh before each experiment to ensure optimal activity.

Q4: Can I store **OL-135** in solution?

A4: For best results, it is recommended to prepare **OL-135** solutions fresh for each experiment. If short-term storage is necessary, it is advisable to aliquot the solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound. Store these aliquots at -80°C.

Q5: How should I handle **OL-135** to ensure its stability?

A5: Minimize the exposure of powdered **OL-135** to ambient temperature and humidity. When preparing solutions, allow the vial to equilibrate to room temperature before opening to prevent condensation. Once in solution, protect it from light and use it as soon as possible.

Storage Conditions Summary

Form	Storage Temperature	Notes
Powder	-80°C	Long-term storage.
Solution	-80°C	Short-term storage in single-use aliquots. Avoid repeated freeze-thaw cycles. Best practice is to prepare fresh before use.

Experimental Protocol: Preparation of OL-135 for In Vivo Studies

This protocol describes the preparation of **OL-135** for administration in animal models, based on methodologies cited in research literature.

Materials:

- **OL-135** powder
- Ethanol (200 proof)
- Cremophor EL or Alkamuls-620
- Saline (0.9% NaCl) or 5% Dextrose solution

- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

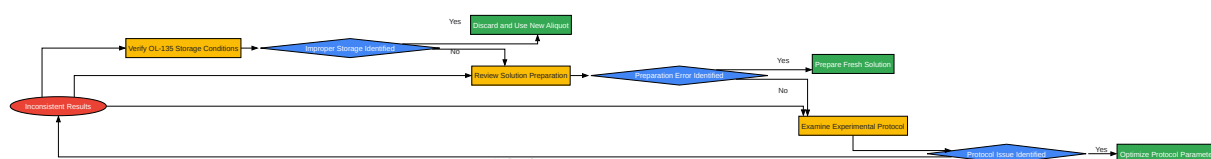
- **Vehicle Preparation:** Prepare the vehicle solution by mixing ethanol, cremophor (or Alkamuls-620), and saline (or 5% dextrose) in a 1:1:18 ratio. For example, to prepare 2 ml of vehicle, mix 100 µl of ethanol, 100 µl of cremophor, and 1.8 ml of saline.
- **Weighing **OL-135**:** Accurately weigh the required amount of **OL-135** powder. Perform this step quickly to minimize exposure to air and humidity.
- **Dissolution:**
 - Add the appropriate volume of the prepared vehicle to the weighed **OL-135** powder.
 - Vortex the mixture vigorously until the powder is completely dissolved.
 - If necessary, sonicate the solution for a few minutes to ensure complete dissolution.
- **Final Concentration:** The final concentration of **OL-135** will depend on the experimental requirements. For example, to achieve a dosing solution of 10 mg/ml, dissolve 10 mg of **OL-135** in 1 ml of the vehicle.
- **Administration:** Administer the freshly prepared **OL-135** solution to the experimental animals as required by the study protocol. It is recommended to use the solution within an hour of preparation.^[1]

Troubleshooting Guide

This guide addresses common issues that may arise during experiments involving **OL-135**.

Issue 1: Inconsistent or lower-than-expected experimental results.

This could be due to several factors related to the storage and handling of **OL-135**.



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Caption: Troubleshooting workflow for inconsistent experimental results with **OL-135**.

Possible Causes and Solutions:

- Degraded **OL-135**:
 - Cause: Improper storage of powdered **OL-135** (i.e., not at -80°C) or repeated freeze-thaw cycles of stock solutions.
 - Solution: Ensure that powdered **OL-135** is always stored at -80°C. When using solutions, prepare them fresh. If you suspect degradation, discard the old stock and use a fresh vial of powdered **OL-135**.
- Incomplete Dissolution:
 - Cause: **OL-135** may not have been fully dissolved in the vehicle.
 - Solution: Ensure vigorous vortexing and, if necessary, sonication to achieve a clear solution. Visually inspect the solution for any particulate matter before use.

- Incorrect Vehicle Composition:
 - Cause: The ratio of ethanol, cremophor, and saline in the vehicle was not accurate.
 - Solution: Carefully prepare the vehicle with the correct 1:1:18 ratio to ensure proper solubility and bioavailability of **OL-135**.

Issue 2: Precipitation observed in the **OL-135** solution.

- Cause: The solubility of **OL-135** may be limited in certain vehicles or at lower temperatures. The solution may have been stored for too long or at an inappropriate temperature.
- Solution:
 - Prepare the solution fresh before each experiment.
 - If precipitation occurs upon cooling, gently warm the solution to room temperature and vortex to redissolve before use.
 - Consider preparing a more dilute solution if precipitation persists.

By adhering to these storage and handling guidelines, researchers can ensure the integrity and efficacy of **OL-135** in their experiments.

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References

- 1. Winter Storage Guidance for Enzymes and Isinglass: Protecting Your Brewing Ingredients - Murphy and Son [murphyandson.co.uk]
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